

Physical and chemical properties of Barium formate

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Compound of Interest

Compound Name: Barium formate

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An In-depth Technical Guide to the Physical and Chemical Properties of **Barium Formate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Barium formate, with the chemical formula $\text{Ba}(\text{HCOO})_2$, is the barium salt of formic acid.^[1] It is an inorganic compound that serves as a significant subject of study in inorganic chemistry and a valuable precursor in materials science.^[1] This technical guide provides a comprehensive overview of the core physical and chemical properties of **barium formate**, detailed experimental protocols for their determination, and an exploration of its thermal decomposition and synthesis.

Core Properties

Barium formate is a white to off-white crystalline powder.^[2] It is recognized as a metal carboxylate, combining the properties of the alkaline earth metal barium with the organic formate anion.^[1]

General and Physical Properties

The fundamental physical and identifying properties of **barium formate** are summarized in the table below. The compound is poisonous and should be handled with appropriate safety precautions.

Property	Value	Source
Molecular Formula	C ₂ H ₂ BaO ₄	[3][4][5]
Molecular Weight	227.36 g/mol	[2][3][4][5][6]
Appearance	White to off-white crystalline powder/crystals	[2][3][5][6]
Density	3.21 g/cm ³	[2][3][5][6]
Decomposition Temperature	350-400 °C	[1][7]
Boiling Point	100.6 °C at 760 mmHg	[6]
Flash Point	29.9 °C	[6]
CAS Number	541-43-5	[4][5][6][7]

Solubility

Barium formate is soluble in water and practically insoluble in ethanol and diethyl ether.[3][5][6][7] The solubility in water is temperature-dependent.

Temperature	Solubility (g / 100g H ₂ O)	Source
1 °C	~27.8 g (as dihydrate)	[8]
Cold Water	25 g (1 part in 4 parts water)	
28 °C	~34.3 g (as dihydrate)	[8]
Boiling Water	33.3 g (1 part in 3 parts water)	

Crystal Structure

The crystal structure of **barium formate** has been identified as belonging to the monoclinic crystal system for the anhydrous form.[1][8] A dihydrate form also exists, which crystallizes in the orthorhombic system and is isomorphous with calcium and strontium formate.[8] X-ray diffraction (XRD) is the primary technique used to determine these crystal structures, revealing the unit cell parameters and atomic positions within the lattice.[1] Vibrational spectra studies

have shown a doubling of the internal modes of the formate ions, which indicates the presence of two crystallographically non-equivalent sets of formate ions within the crystal lattice.[1]

Chemical Properties and Reactivity

Thermal Decomposition

The thermal decomposition of **barium formate** is a sequential, multi-step process, not a single event.[1] Upon heating, it remains stable up to approximately 300–400°C, after which it begins to decompose.[1] The process involves the formation of a key intermediate, barium oxalate (BaC_2O_4), which then further decomposes to the final solid residue, barium carbonate (BaCO_3). [1] This two-step pathway is a characteristic feature of the thermal decomposition of several alkali and alkaline earth metal formates.[1]

*Thermal decomposition pathway of **Barium Formate**.*

Synthesis

Barium formate can be prepared through the reaction of a barium source, such as barium carbonate or barium hydroxide, with formic acid.[8][9]

Reaction with Barium Hydroxide: $\text{Ba}(\text{OH})_2 + 2\text{HCOOH} \rightarrow \text{Ba}(\text{HCOO})_2 + 2\text{H}_2\text{O}$ [8]

Reaction with Barium Carbonate: $\text{BaCO}_3 + 2\text{HCOOH} \rightarrow \text{Ba}(\text{HCOO})_2 + \text{H}_2\text{O} + \text{CO}_2$

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